

Phytochemical Landscape of *Chisocheton paniculatus*: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Chisocheton compound F*

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This technical guide provides an in-depth overview of the phytochemical composition of *Chisocheton paniculatus*, a plant belonging to the Meliaceae family. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the potential therapeutic applications of this plant. This document outlines the known phytochemicals, presents detailed experimental protocols for their screening, and visualizes the key signaling pathways associated with their biological activity.

Introduction

Chisocheton paniculatus Hiern, a tree found in the forests of Assam, India, has been a subject of phytochemical investigation due to the diverse biological activities reported for species within the Meliaceae family.[1] Phytochemical studies have revealed that *C. paniculatus* is a rich source of complex secondary metabolites, particularly limonoids and protolimonoids, which have demonstrated significant anti-inflammatory and cytotoxic properties.[2][3] This guide serves as a comprehensive resource for the systematic phytochemical screening of *C. paniculatus*.

Phytochemical Composition

Chisocheton paniculatus is known to contain a variety of phytochemicals. The most prominent among these are tetranortriterpenoids, including limonoids and protolimonoids.^{[2][3]} Additionally, other classes of compounds such as triterpenes, steroids, coumarins, and phenolics have been reported in the Chisocheton genus.^[1] A review of the Chisocheton genus has led to the identification of over 270 secondary metabolites, including limonoids, triterpenoids, sesquiterpenoids, phytosterols, chirol-inositols, and flavonoids.^[1]

Quantitative Phytochemical Analysis

While extensive research has been conducted on the isolation and characterization of individual compounds from Chisocheton paniculatus, a comprehensive quantitative screening of its crude extracts is not extensively documented in publicly available literature. The following tables are presented as a template for reporting such data, with illustrative values. Researchers are encouraged to perform quantitative analyses to determine the precise concentrations of these phytochemical classes in their extracts.

Table 1: Quantitative Estimation of Major Phytochemicals in Chisocheton paniculatus Leaf Extract

Phytochemical Class	Quantity (mg/g of dry extract)	Method of Analysis
Total Phenolic Content	Data not available	Folin-Ciocalteu Method
Total Flavonoid Content	Data not available	Aluminum Chloride Colorimetric Method
Total Alkaloid Content	Data not available	BCG Spectrophotometric Method
Total Saponin Content	Data not available	Gravimetric Method

Table 2: IC50 Values of Isolated Compounds from Chisocheton paniculatus for Anti-inflammatory Activity

Compound	Bioactivity	IC50 Value (µM)	Cell Line
Chisopanin A	NO Inhibition	5.4	LPS-stimulated macrophages
Chisopanin B	NO Inhibition	7.9	LPS-stimulated macrophages
Chisopanin A	TNF-α Inhibition	26.9	LPS-stimulated macrophages
Chisopanin B	TNF-α Inhibition	30.7	LPS-stimulated macrophages
Compound 4 (chiro-inositol derivative)	NO Inhibition	7.1	RAW 264.7 macrophages

Experimental Protocols

This section provides detailed methodologies for the phytochemical screening of *Chisocheton paniculatus*.

Plant Material Collection and Preparation

Fresh and healthy plant parts of *Chisocheton paniculatus* (leaves, stem bark, etc.) should be collected and authenticated by a plant taxonomist. The plant material is then washed thoroughly with running water to remove any adhering dust and foreign particles, followed by a final rinse with distilled water. The cleaned material is shade-dried at room temperature for 10-15 days. The dried material is then ground into a coarse powder using a mechanical grinder and stored in airtight containers for extraction.

Preparation of Plant Extracts

A Soxhlet apparatus can be used for the exhaustive extraction of the powdered plant material. About 500g of the powdered material is subjected to successive extraction with solvents of increasing polarity, such as petroleum ether, chloroform, ethyl acetate, and methanol. Each extraction is carried out for 24-48 hours or until the solvent in the siphon tube of the Soxhlet apparatus becomes colorless. The extracts are then concentrated under reduced pressure

using a rotary evaporator, and the resulting crude extracts are stored at 4°C for further analysis.

Qualitative Phytochemical Screening

The crude extracts are subjected to qualitative tests to identify the presence of various classes of phytochemicals.

- **Mayer's Test:** To 1 mL of the extract, a few drops of Mayer's reagent are added. The formation of a creamy white precipitate indicates the presence of alkaloids.
- **Wagner's Test:** To 1 mL of the extract, a few drops of Wagner's reagent are added. The formation of a reddish-brown precipitate indicates the presence of alkaloids.
- **Shinoda Test:** To the extract, a few fragments of magnesium ribbon are added, followed by the dropwise addition of concentrated hydrochloric acid. The appearance of a pink, scarlet, or crimson red color indicates the presence of flavonoids.
- **Alkaline Reagent Test:** To the extract, a few drops of sodium hydroxide solution are added. The formation of an intense yellow color, which becomes colorless on the addition of dilute acid, indicates the presence of flavonoids.
- **Froth Test:** About 2 mL of the extract is diluted with 20 mL of distilled water and shaken vigorously in a graduated cylinder for 15 minutes. The formation of a stable foam layer of about 1 cm indicates the presence of saponins.
- **Ferric Chloride Test:** To 1 mL of the extract, a few drops of 5% ferric chloride solution are added. The formation of a blue-black or greenish-black coloration indicates the presence of tannins and phenols.
- **Lead Acetate Test:** To 1 mL of the extract, a few drops of 10% lead acetate solution are added. The formation of a white precipitate indicates the presence of phenolic compounds.
- **Salkowski's Test:** The extract is mixed with 2 mL of chloroform, and 3 mL of concentrated sulfuric acid is carefully added to form a layer. A reddish-brown coloration at the interface indicates the presence of terpenoids.

- **Liebermann-Burchard Test:** The extract is treated with a few drops of acetic anhydride, boiled, and cooled. Concentrated sulfuric acid is then added from the side of the test tube. The appearance of a brown ring at the junction of the two layers and the upper layer turning green indicates the presence of steroids.

Quantitative Phytochemical Analysis

The total phenolic content can be determined using the Folin-Ciocalteu method. A 0.5 mL aliquot of the extract is mixed with 2.5 mL of Folin-Ciocalteu reagent (diluted 1:10) and 2 mL of 7.5% sodium carbonate solution. The mixture is incubated at room temperature for 30 minutes, and the absorbance is measured at 765 nm. Gallic acid is used as a standard, and the results are expressed as mg of gallic acid equivalents per gram of dry extract (mg GAE/g).

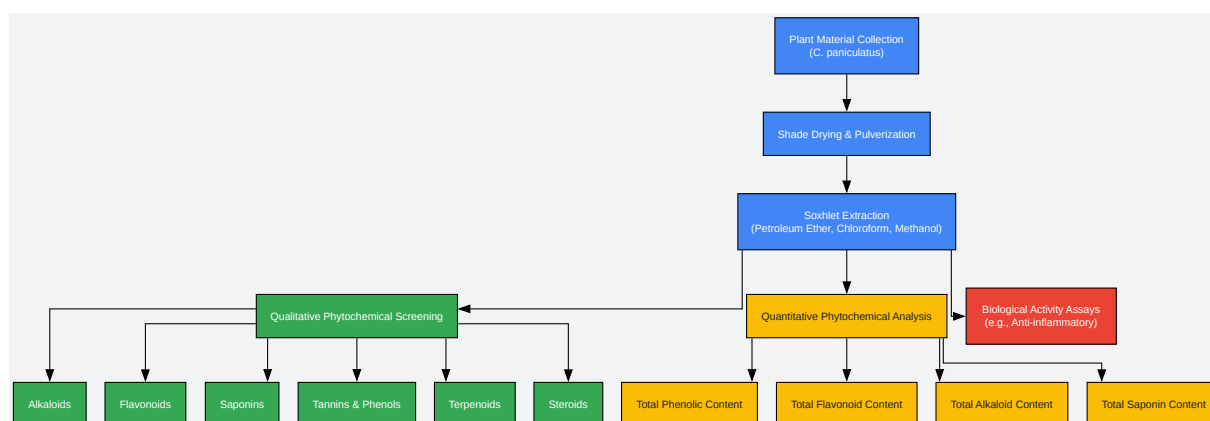
The total flavonoid content can be determined using the aluminum chloride colorimetric method.^[5] A 1 mL aliquot of the extract is mixed with 4 mL of distilled water and 0.3 mL of 5% sodium nitrite solution. After 5 minutes, 0.3 mL of 10% aluminum chloride is added, followed by the addition of 2 mL of 1 M sodium hydroxide 6 minutes later. The final volume is made up to 10 mL with distilled water, and the absorbance is measured at 510 nm. Quercetin is used as a standard, and the results are expressed as mg of quercetin equivalents per gram of dry extract (mg QE/g).

The total alkaloid content can be determined using the bromocresol green (BCG) method.^[6] The extract is dissolved in 2N HCl and then transferred to a separatory funnel. The pH of the solution is adjusted to neutral with 0.1 N NaOH. A 5 mL aliquot of this solution is mixed with 5 mL of BCG solution and 5 mL of phosphate buffer (pH 4.7). The mixture is then extracted with chloroform, and the absorbance of the complex in the chloroform phase is measured at 417 nm. Atropine is used as a standard, and the results are expressed as mg of atropine equivalents per gram of dry extract (mg ATE/g).

The total saponin content can be determined by a gravimetric method.^[7] The plant extract is repeatedly extracted with 20% aqueous ethanol. The combined extracts are reduced in volume and then partitioned between n-butanol and 5% aqueous sodium chloride. The n-butanol fraction is washed, evaporated to dryness, and the residue is weighed as the total saponin content.

Visualized Signaling Pathways and Workflows

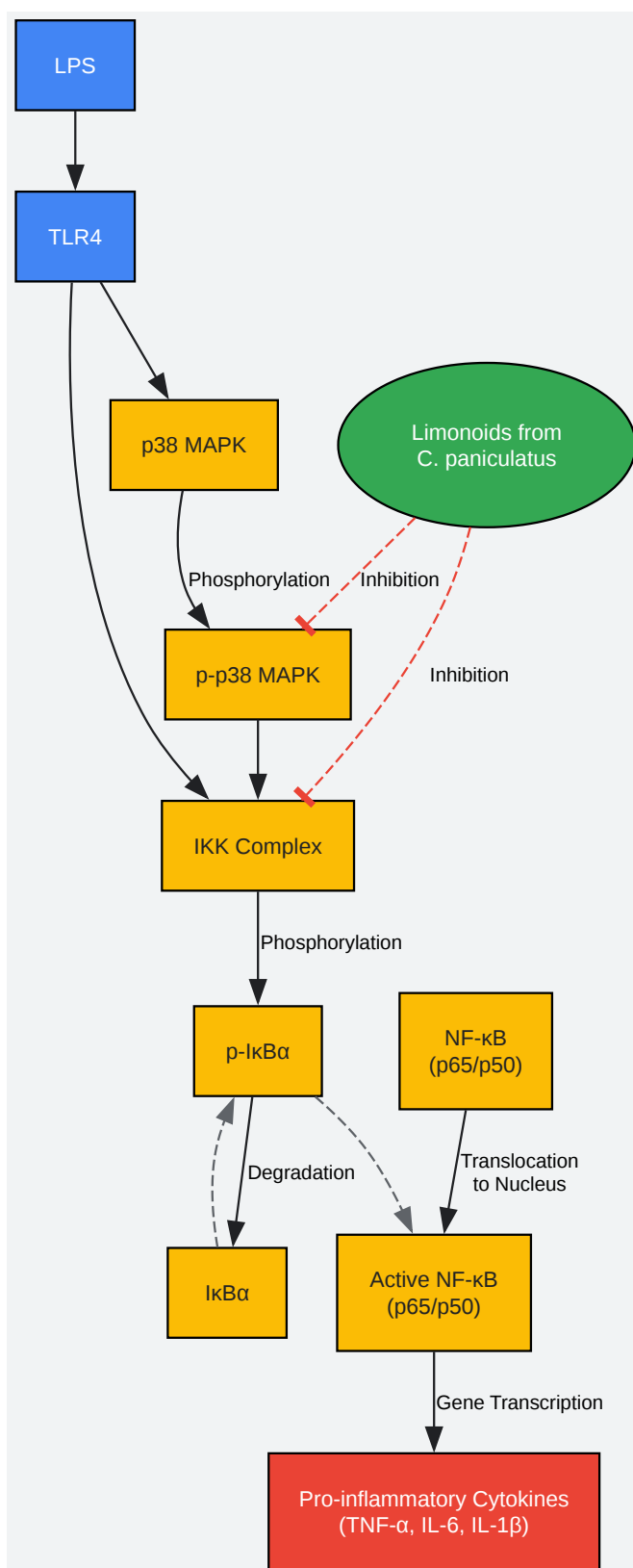
The anti-inflammatory activity of compounds isolated from *Chisocheton* species is often attributed to their ability to modulate key inflammatory signaling pathways.



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Caption: General workflow for the phytochemical screening of *Chisocheton paniculatus*.

Limonoids from the Meliaceae family have been shown to inhibit the lipopolysaccharide (LPS)-induced inflammatory response in macrophages.[2][8][9] This response is primarily mediated through the Toll-like receptor 4 (TLR4), leading to the activation of downstream signaling cascades, including the p38 mitogen-activated protein kinase (MAPK) and nuclear factor-kappa B (NF-κB) pathways.[10][11][12] The activation of these pathways results in the production of pro-inflammatory cytokines such as TNF-α, IL-6, and IL-1β.



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Caption: Inhibition of the LPS-induced inflammatory pathway by *Chisocheton paniculatus* limonoids.

Conclusion

Chisocheton paniculatus represents a promising source of bioactive compounds, particularly limonoids with potent anti-inflammatory properties. This guide provides a framework for the systematic phytochemical analysis of this plant, from sample preparation to qualitative and quantitative screening. The elucidation of the inhibitory effects of its constituents on key inflammatory signaling pathways, such as the p38 MAPK and NF- κ B pathways, underscores its potential for the development of novel therapeutic agents. Further research, particularly in the comprehensive quantitative analysis of its crude extracts and in-depth mechanistic studies of its bioactive compounds, is warranted to fully explore the therapeutic potential of *Chisocheton paniculatus*.

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